

In-Depth Technical Guide: Safety and Handling of 4-Bromo-4'-methoxybiphenyl

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Compound of Interest

Compound Name: 4-Bromo-4'-methoxybiphenyl

Cat. No.: B1277834

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **4-Bromo-4'-methoxybiphenyl** (CAS No. 58743-83-2). The following sections detail the material's properties, associated hazards, and recommended procedures for its safe use, storage, and disposal, compiled from available safety data sheets and chemical databases.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Bromo-4'-methoxybiphenyl** is presented in Table 1. This data is essential for understanding the compound's behavior under various laboratory conditions.

Table 1: Physical and Chemical Properties of **4-Bromo-4'-methoxybiphenyl**

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₁ BrO	[1][2][3][4]
Molecular Weight	263.13 g/mol	[1][2][3][5]
Appearance	Colorless to light yellow crystal or white to almost white crystal powder	[6][7]
Melting Point	143-145 °C	[5][6]
Boiling Point	352-353 °C	[6]
Solubility	Soluble in organic solvents such as methanol, ethanol, and dichloromethane. Insoluble in water.	[6]
CAS Number	58743-83-2	[2][3][4][5]

Hazard Identification and Classification

4-Bromo-4'-methoxybiphenyl is classified as a hazardous substance.[8] The GHS hazard classifications are summarized in Table 2. It is crucial to be aware of these hazards to implement appropriate safety measures.

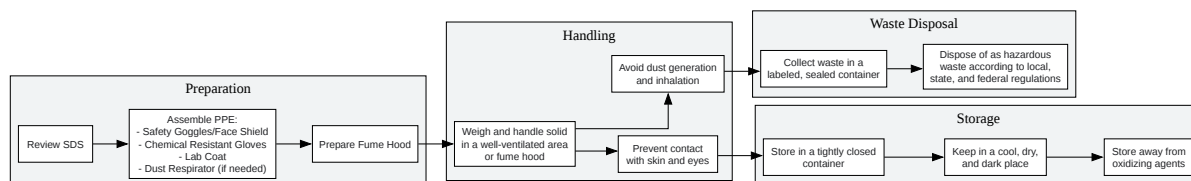
Table 2: GHS Hazard Classification for **4-Bromo-4'-methoxybiphenyl**

Hazard Class	Hazard Statement	GHS Code	Source(s)
Acute Toxicity, Oral	Harmful if swallowed	H302	[1]
Acute Toxicity, Dermal	Harmful in contact with skin	H312	[1]
Skin Corrosion/Irritation	Causes skin irritation	H315	[1][7][9]
Serious Eye Damage/Eye Irritation	Causes serious eye irritation	H319	[1][7][9]
Acute Toxicity, Inhalation	Harmful if inhaled	H332	[1]
Specific Target Organ Toxicity - Single Exposure	May cause respiratory irritation	H335	[1][9]

Signal Word: Warning[1][7]

Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is mandatory when handling **4-Bromo-4'-methoxybiphenyl**. The following workflow outlines the key stages of safe handling, from preparation to waste disposal.



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Caption: Workflow for the safe handling of **4-Bromo-4'-methoxybiphenyl**.

Engineering Controls

Operations involving **4-Bromo-4'-methoxybiphenyl** should be conducted in a well-ventilated area.[8] A local exhaust system or a chemical fume hood is recommended to minimize inhalation exposure, especially when handling the solid form where dust may be generated.[7] Safety showers and eyewash stations should be readily accessible.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling this compound:

- **Eye/Face Protection:** Wear safety glasses with side shields or chemical safety goggles.[7] A face shield may be necessary for operations with a higher risk of splashing.
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile rubber) should be worn.[7] A lab coat or other protective clothing is necessary to prevent skin contact.[7]
- **Respiratory Protection:** If dust is generated and engineering controls are insufficient, a NIOSH-approved dust respirator should be used.[7]

First Aid Measures

In case of exposure, immediate action is critical. The following first aid measures should be taken:

Table 3: First Aid Procedures for **4-Bromo-4'-methoxybiphenyl** Exposure

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Remove the individual to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.	[10]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. If skin irritation occurs, seek medical advice.	[7][10]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical attention.	[7][10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.	[11]

Storage and Stability

Proper storage is essential to maintain the integrity of **4-Bromo-4'-methoxybiphenyl** and to prevent hazardous situations.

- **Storage Conditions:** Store in a tightly closed container in a cool, dry, dark, and well-ventilated place.[\[7\]](#)
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.[\[6\]](#)[\[12\]](#)
- **Stability:** The compound is generally stable under normal storage and handling conditions.[\[6\]](#)

Accidental Release Measures

In the event of a spill, the following procedures should be followed:

- **Minor Spills:**
 - Ensure adequate ventilation and wear appropriate PPE.
 - Avoid generating dust.
 - Carefully sweep up the solid material and place it into a suitable, labeled container for disposal.[\[13\]](#)
- **Major Spills:**
 - Evacuate the area.
 - Contain the spill if it is safe to do so.
 - Follow the procedures for a minor spill, using appropriate respiratory protection.
 - Prevent the material from entering drains or waterways.

Disposal Considerations

Dispose of **4-Bromo-4'-methoxybiphenyl** and any contaminated materials as hazardous waste.[\[12\]](#) All disposal practices must be in accordance with local, state, and federal regulations. Do not dispose of down the drain or into the environment.

Experimental Protocols

Detailed experimental protocols for the synthesis or use of **4-Bromo-4'-methoxybiphenyl** are specific to the intended application and are beyond the scope of this general safety guide. Researchers should consult relevant peer-reviewed literature for established procedures. For instance, its preparation can be achieved through the reaction of anisole and bromobenzene. [6] When adapting or developing a protocol, a thorough risk assessment should be conducted that considers the hazards outlined in this document.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the SDS for the most current and complete information before handling any chemical.

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